

Technical Support Center: Purification of Crude Anthracene via Ethylene Glycol Distillation

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 9,9'-Bianthrane

Cat. No.: B094274

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the purification of crude anthracene using distillation with ethylene glycol. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to assist in your laboratory work.

Troubleshooting Guide

This guide addresses common issues encountered during the purification of crude anthracene with ethylene glycol.

Problem	Possible Cause(s)	Suggested Solution(s)
Low Yield of Purified Anthracene	<ul style="list-style-type: none">- Incomplete distillation of the anthracene-ethylene glycol azeotrope.- Premature precipitation of anthracene in the condenser.- Loss of product during the recovery step (addition of water and filtration).	<ul style="list-style-type: none">- Ensure the distillation temperature is maintained at or slightly above the boiling point of the ethylene glycol (197.5°C).- Insulate the distillation head and condenser to prevent premature cooling.- Add water slowly to the cooled distillate to ensure complete precipitation of anthracene before filtration.
Product Discoloration (Yellowish or Brownish Tint)	<ul style="list-style-type: none">- Presence of impurities such as anthraquinone or other oxidation products.- Thermal decomposition of anthracene or ethylene glycol at high temperatures.	<ul style="list-style-type: none">- Perform the distillation under an inert atmosphere (e.g., nitrogen) to prevent oxidation.[1]- Ensure the distillation is not carried out at excessively high temperatures or for a prolonged period.
Bumping or Uneven Boiling During Distillation	<ul style="list-style-type: none">- Superheating of the liquid followed by rapid, violent boiling.	<ul style="list-style-type: none">- Use boiling chips or a magnetic stirrer to ensure smooth boiling.[2]- Ensure even heating of the distillation flask, preferably using a heating mantle.[3]
Contamination of Purified Anthracene with Ethylene Glycol	<ul style="list-style-type: none">- Incomplete separation of ethylene glycol during the water precipitation step.	<ul style="list-style-type: none">- Use a sufficient volume of water to fully precipitate the anthracene and dissolve the ethylene glycol.- Wash the filtered anthracene crystals thoroughly with water to remove any residual ethylene glycol.
Poor Separation of Impurities	<ul style="list-style-type: none">- The boiling points of some impurities are too close to that	<ul style="list-style-type: none">- Consider a pre-purification step, such as recrystallization

of the anthracene-ethylene glycol azeotrope.

from a suitable solvent (e.g., ethanol, benzene, toluene), before distillation.^[1] For certain impurities like carbazole, chromatographic methods may be necessary.^[1]

Frequently Asked Questions (FAQs)

Q1: What is the principle behind using ethylene glycol for anthracene purification?

A1: The purification process relies on the principle of co-distillation. Anthracene forms an azeotrope-like mixture with ethylene glycol, which has a boiling point of 197.5°C.^[1] This allows for the separation of anthracene from impurities with significantly different boiling points. After distillation, anthracene is recovered by adding water to the distillate, which causes the water-insoluble anthracene to precipitate while the ethylene glycol remains dissolved in the water.^[1]

Q2: What are the common impurities found in crude anthracene?

A2: Likely impurities include anthraquinone, anthrone, fluorene, 9,10-dihydroanthracene, tetracene, and bianthryl.^[1] Carbazole is another common impurity that can be challenging to remove by distillation alone.^[1]

Q3: Can I use a different glycol for this procedure?

A3: While other high-boiling point glycols might be used, ethylene glycol is specifically cited for this co-distillation method.^[1] The effectiveness of other glycols would depend on their ability to form a suitable azeotrope with anthracene and their ease of separation from the purified product.

Q4: How can I assess the purity of the final anthracene product?

A4: The purity of the purified anthracene can be determined by its melting point (a sharp melting point close to 216°C indicates high purity), spectroscopic methods (such as UV-Vis or fluorescence spectroscopy), and chromatographic techniques (like HPLC or GC).^[3]

Q5: What safety precautions should I take during this experiment?

A5: Ethylene glycol is harmful if swallowed.[4] The distillation should be carried out in a well-ventilated fume hood.[3] Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. Avoid using an open flame for heating; an electric heating mantle is recommended.[3]

Experimental Protocol

This protocol outlines the steps for the purification of crude anthracene using distillation with ethylene glycol.

Materials:

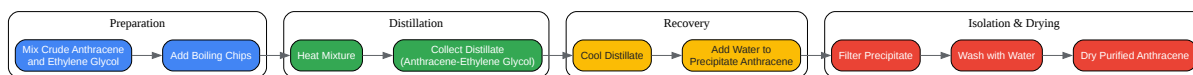
- Crude anthracene
- Ethylene glycol
- Distilled water
- Boiling chips or magnetic stirrer
- Round-bottom flask
- Distillation apparatus (condenser, receiving flask, heating mantle)
- Buchner funnel and filter paper
- Beakers

Procedure:

- Preparation:
 - Place a sample of crude anthracene in a round-bottom flask.
 - Add ethylene glycol in a ratio sufficient to form a slurry and allow for distillation. A common starting point is a 1:4 to 1:5 ratio of anthracene to ethylene glycol by weight.
 - Add boiling chips or a magnetic stir bar to the flask.

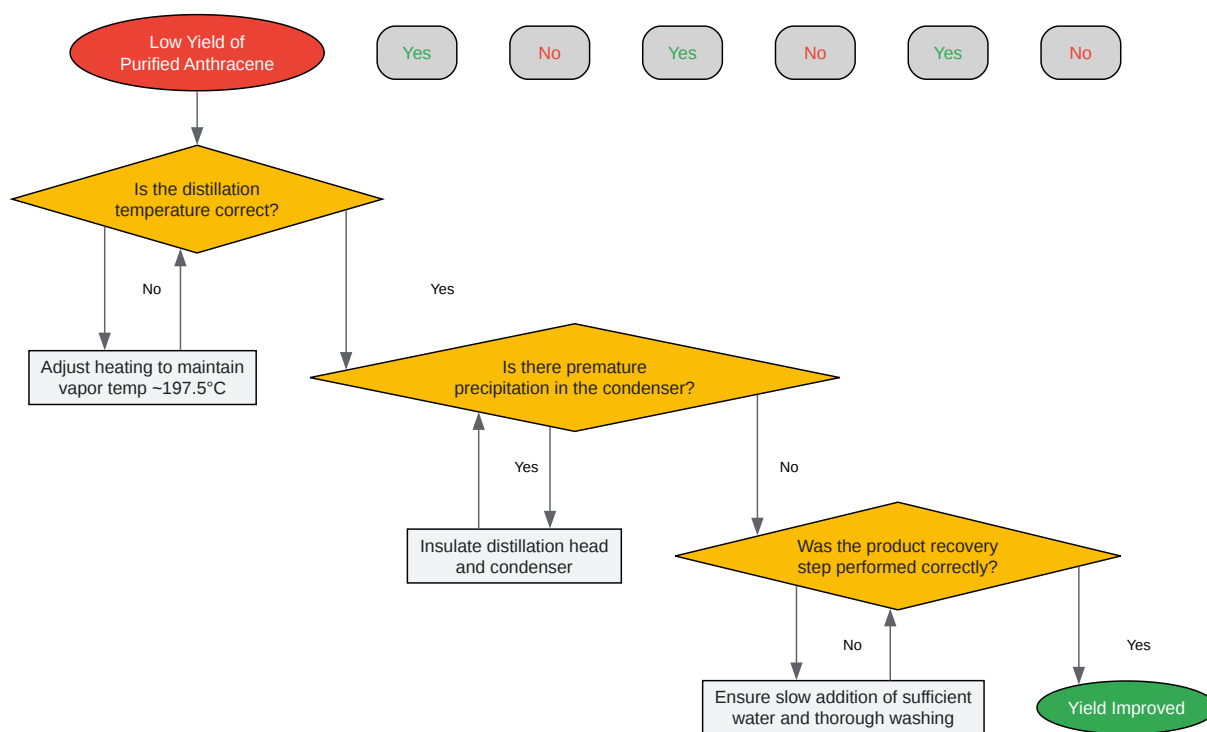
- Distillation:
 - Assemble the distillation apparatus. Ensure all joints are properly sealed.
 - Begin heating the flask gently with a heating mantle.
 - Gradually increase the temperature until the mixture begins to boil and the vapor temperature approaches the boiling point of ethylene glycol (197.5°C).
 - Collect the distillate in the receiving flask. Continue distillation until most of the anthracene-ethylene glycol mixture has distilled over, leaving behind higher-boiling impurities.
- Recovery of Anthracene:
 - Allow the distillate to cool to room temperature.
 - Slowly add distilled water to the receiving flask while stirring. The anthracene will precipitate as a solid.
 - Continue adding water until no further precipitation is observed.
- Isolation and Drying:
 - Collect the precipitated anthracene by vacuum filtration using a Buchner funnel.
 - Wash the crystals on the filter paper with additional distilled water to remove any remaining ethylene glycol.
 - Dry the purified anthracene crystals in a desiccator or a vacuum oven at a low temperature.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the purification of crude anthracene.



[Click to download full resolution via product page](#)

Caption: Troubleshooting flowchart for low yield of purified anthracene.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Purification of Anthracene - Chempedia - LookChem [lookchem.com]
- 2. m.youtube.com [m.youtube.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Technical Support Center: Purification of Crude Anthracene via Ethylene Glycol Distillation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094274#purification-of-crude-anthracene-using-distillation-with-ethylene-glycol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com